

# Safety and handling precautions for (S)-(-)-tert-Butylsulfinamide.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-(-)-tert-Butylsulfinamide

Cat. No.: B136552

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **(S)-(-)-tert-Butylsulfinamide**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a certified Safety Data Sheet (SDS). Always consult the official SDS from your supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

## Chemical Identification and Properties

**(S)-(-)-tert-Butylsulfinamide**, also known as (S)-(-)-2-Methyl-2-propanesulfinamide, is a vital chiral auxiliary in asymmetric synthesis, particularly for the creation of chiral amines.<sup>[1][2]</sup> Its effectiveness relies on its unique structural properties, but these also dictate specific handling and safety requirements.

## Chemical Identity

Identifier	Value
IUPAC Name	(S)-2-methylpropane-2-sulfinamide[3]
Synonyms	(S)-(-)-2-Methyl-2-propanesulfinamide, (S)-tert-butanesulfinamide[3][4]
CAS Number	343338-28-3[3][4]
Molecular Formula	C <sub>4</sub> H <sub>11</sub> NOS[3][4]
Molecular Weight	121.20 g/mol [1][3]

## Physical and Chemical Properties

Property	Value	Source
Physical State	Solid, crystalline powder	[1]
Appearance	White to off-white	[1]
Melting Point	101 - 105 °C (213.8 - 221 °F)	[1][5]
Odor	No information available	[5]
Stability	Stable under normal conditions; moisture sensitive	[4][6]

## Hazard Identification and Classification

**(S)-(-)-tert-Butylsulfinamide** is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory system.[3][7]

## GHS Hazard Statements

- H315: Causes skin irritation.[3][7]
- H319: Causes serious eye irritation.[3][7]
- H335: May cause respiratory irritation.[3][7]
- H302: Harmful if swallowed (Reported in some, but not all, notifications).[3]

## Precautionary Statements (Selected)

- P261: Avoid breathing dust.[8]
- P264: Wash skin thoroughly after handling.[8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[8]
- P302+P352: IF ON SKIN: Wash with plenty of water.[8]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]

## Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is mandatory to ensure user safety and maintain the integrity of the reagent.

## Protocol for Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All handling of solid **(S)-(-)-tert-Butylsulfinamide** and its solutions must be conducted in a properly functioning chemical fume hood to minimize inhalation of dust or vapors.[7][8]
- Eye Protection: Wear chemical safety goggles with side shields or a face shield that complies with European Standard EN166 or OSHA 29 CFR 1910.133.[4][6]
- Hand Protection: Wear chemical-resistant, impervious gloves such as nitrile or neoprene.[4] Inspect gloves for any signs of degradation or puncture before use.
- Skin and Body Protection: Wear a standard laboratory coat. Ensure it is buttoned to provide maximum coverage. For larger quantities, a chemical-resistant apron is recommended.[4][7]
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6]

## Protocol for General Handling and Use

- Avoid Contact: Prevent all contact with skin and eyes. Do not breathe dust.[4]
- Prevent Dust Formation: Handle the solid material carefully to avoid creating dust clouds.[6]
- Grounding: For operations involving large quantities, ground and bond containers and receiving equipment to prevent static discharge.
- Hygiene: Do not eat, drink, or smoke in the laboratory area.[4] Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.[4] Remove contaminated clothing promptly.[4]

## Protocol for Storage

- Container: Keep the container tightly closed in a dry, well-ventilated place.[4][5]
- Conditions: Store in a refrigerated, dry environment.[4][5] The material is moisture-sensitive. [6]
- Incompatibilities: Store away from strong oxidizing agents.[4][6]

## Emergency and First Aid Protocols

Immediate and appropriate action is critical in the event of exposure.

## Protocol for Accidental Release

- Evacuate: Evacuate non-essential personnel from the spill area.[7]
- Ventilate: Ensure adequate ventilation.
- Containment: Wearing full PPE, sweep up the spilled solid material, avoiding dust generation.[8]
- Collection: Place the spilled material into a suitable, closed, and labeled container for disposal.[8]
- Decontamination: Clean the spill area thoroughly. Do not allow the product to enter drains.[8]

## Protocol for First Aid

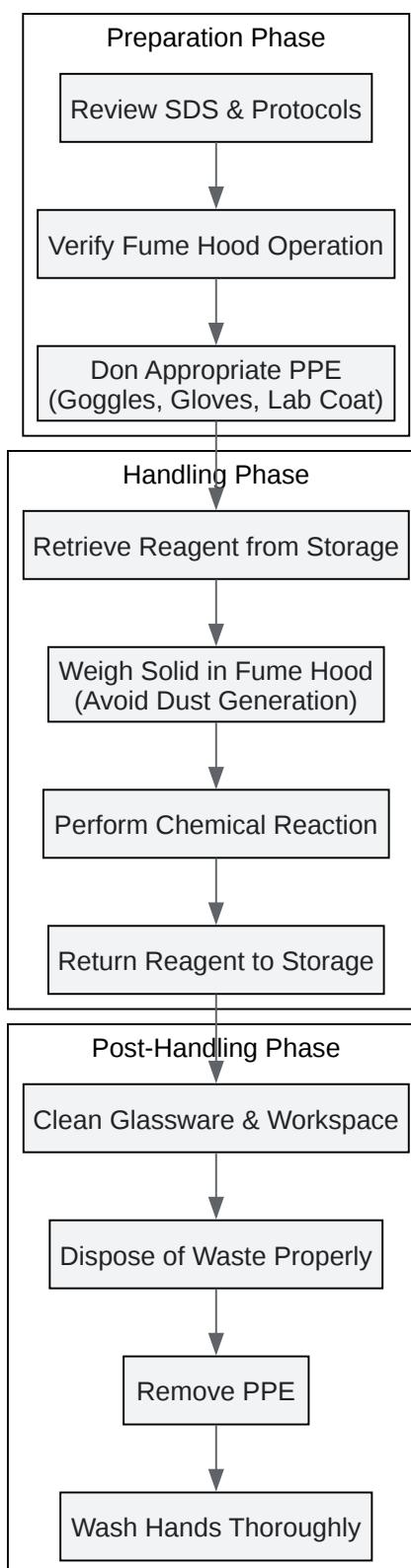
- Inhalation: Remove the individual to fresh air immediately. If breathing is difficult or symptoms occur, seek medical attention.[4][6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[5][6] Seek medical attention.[4]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids.[5][6] Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek immediate medical attention.[4][5][6]

## Stability and Reactivity

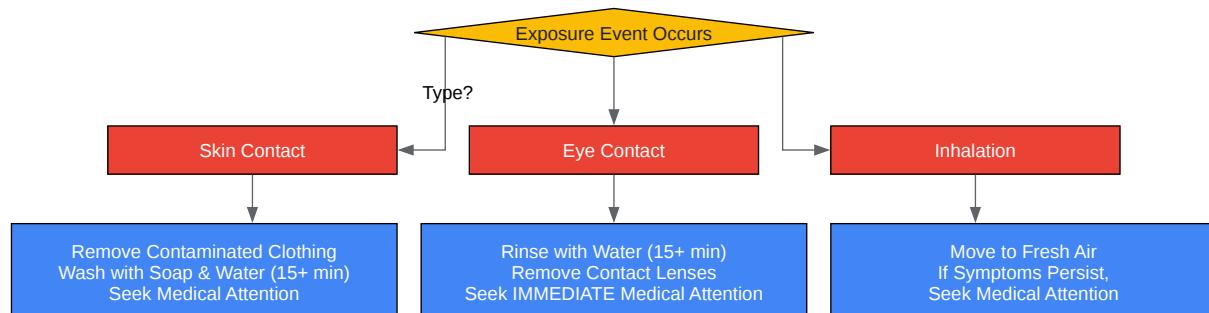
- Chemical Stability: The compound is stable under recommended storage conditions.[4] It is, however, sensitive to moisture.[6]
- Conditions to Avoid: Incompatible products and exposure to moisture.[4][6]
- Incompatible Materials: Strong oxidizing agents.[4][6]
- Hazardous Decomposition Products: Upon thermal decomposition, it can release irritating gases and vapors, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and sulfur oxides (SO<sub>x</sub>).[4][5]
- Hazardous Polymerization: Hazardous polymerization does not occur.[4][6]

## Visualized Workflows and Logic

The following diagrams illustrate the logical flow for safe handling and emergency response procedures.

[Click to download full resolution via product page](#)

Caption: Standard workflow for handling **(S)-(-)-tert-Butylsulfinamide**.

[Click to download full resolution via product page](#)

Caption: Decision logic for first aid response to exposure.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tert-Butanesulfinamide - Wikipedia [en.wikipedia.org]
- 2. (S)-(-)-tert-Butylsulfinamide | 343338-28-3 | Benchchem [benchchem.com]
- 3. tert-Butylsulfinamide, (S)-(-)- | C4H11NOS | CID 11355477 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.at [fishersci.at]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. synquestlabs.com [synquestlabs.com]
- 8. chemicalbook.com [chemicalbook.com]

- To cite this document: BenchChem. [Safety and handling precautions for (S)-(-)-tert-Butylsulfinamide.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b136552#safety-and-handling-precautions-for-s-tert-butylsulfinamide\]](https://www.benchchem.com/product/b136552#safety-and-handling-precautions-for-s-tert-butylsulfinamide)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)